

LC-MS/MS method development for 5-Methyl-1-nitrosoindoline detection

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Compound of Interest

Compound Name: 5-Methyl-1-nitrosoindoline

Cat. No.: B8315291

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Application Note: High-Sensitivity LC-MS/MS Method Development for **5-Methyl-1-nitrosoindoline** (NDSRI) Analysis

Executive Summary

The detection of Nitrosamine Drug Substance-Related Impurities (NDSRIs) has become a critical compliance requirement for pharmaceutical manufacturers (FDA/EMA). **5-Methyl-1-nitrosoindoline** (MW 162.19) is a potential genotoxic impurity formed from the nitrosation of drugs or intermediates containing the 5-methylindoline moiety (e.g., specific 5-HT2C antagonists or indoline-based kinase inhibitors).

This guide outlines a robust LC-MS/MS protocol for the quantitation of **5-Methyl-1-nitrosoindoline** at trace levels (LOD < 1 ng/mL). Unlike standard dialkyl nitrosamines (e.g., NDMA), this compound exhibits unique ionization behaviors—specifically in-source fragmentation—that require precise parameter optimization to prevent signal loss.

Chemical Characterization & Method Strategy

Understanding the analyte's physicochemical properties is the foundation of this protocol.

Property	Value / Characteristic	Impact on Method Development
Structure	Bicyclic, aromatic-fused ring (Indoline)	Strong retention on Phenyl-Hexyl columns due to interactions.
Molecular Weight	162.19 g/mol	Precursor ion .
LogP	~2.1 (Estimated)	Moderately hydrophobic; suitable for Reverse Phase LC (RPLC).
pKa	Non-basic N-NO group	The nitroso group reduces basicity. Protonation likely occurs on the oxygen or the aromatic system, requiring acidic mobile phases.
Stability	Photosensitive	CRITICAL: All sample prep must be performed under amber light to prevent photolytic degradation.

Strategic Decision: ESI vs. APCI

While APCI is often preferred for small, non-polar nitrosamines, Electrospray Ionization (ESI) is recommended here due to the indoline ring's ability to stabilize the positive charge. However, N-nitroso compounds are prone to losing the NO radical (

) in the ion source before reaching the quadrupole.^[1]

- Solution: Use "Soft" ESI conditions (Low Temperature, Low Declustering Potential) to maximize the intact precursor.

Detailed Experimental Protocol

Reagents and Standards

- Reference Standard: **5-Methyl-1-nitrosoindoline** (>98% purity).
- Internal Standard (ISTD): **5-Methyl-1-nitrosoindoline-d3** (if available) or N-Nitroso-indapamide-d3 (structural analog).
- Solvents: LC-MS Grade Methanol (MeOH) and Water.
- Additives: Formic Acid (FA) for protonation.

Sample Preparation (Liquid-Liquid Extraction)

Direct injection is often insufficient due to matrix suppression. A Liquid-Liquid Extraction (LLE) is validated for high recovery.

- Weighing: Transfer 50 mg of Drug Substance into a 15 mL amber glass tube.
- Dissolution: Add 5.0 mL of 0.1% Formic Acid in Water. Vortex to dissolve.
- Spiking: Add 20 µL of ISTD solution (100 ng/mL).
- Extraction: Add 3.0 mL of Dichloromethane (DCM).
 - Note: DCM is highly selective for the neutral nitrosamine over the protonated API (if the API is basic, ensure aqueous phase is acidic).
- Agitation: Shake mechanically for 10 minutes. Centrifuge at 4000 rpm for 5 min.
- Concentration: Transfer the lower organic layer to a clean tube. Evaporate to dryness under at 30°C.
- Reconstitution: Reconstitute in 1.0 mL of Mobile Phase A:B (80:20). Filter through 0.2 µm PTFE filter.

LC-MS/MS Conditions

Chromatography (UHPLC)

- Column: Phenomenex Kinetex Biphenyl or Waters XSelect HSS T3 (100 x 2.1 mm, 2.6 μ m).
 - Why? Biphenyl phases offer superior selectivity for aromatic isomers (separating 5-methyl from 2-methyl isomers) compared to standard C18.
- Flow Rate: 0.4 mL/min.[\[2\]](#)
- Column Temp: 40°C.
- Injection Vol: 5-10 μ L.
- Mobile Phase A: 0.1% Formic Acid in Water.[\[3\]](#)
- Mobile Phase B: 0.1% Formic Acid in Methanol.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold
1.0	5	Load
6.0	95	Elution
8.0	95	Wash
8.1	5	Re-equilibration

| 11.0 | 5 | End |

Mass Spectrometry (Triple Quadrupole)

- Source: ESI Positive Mode ().
- Capillary Voltage: 2.5 kV (Lower voltage reduces in-source fragmentation).

- Source Temp: 350°C.
- Desolvation Gas: 800 L/hr.

MRM Transitions (Optimized): | Analyte | Precursor (

) | Product (

) | Collision Energy (eV) | Role | Mechanism | | :--- | :--- | :--- | :--- | :--- | :--- | | 5-Me-1-NO-Indoline | 163.2 | 133.2 | 12 - 15 | Quantifier | Loss of

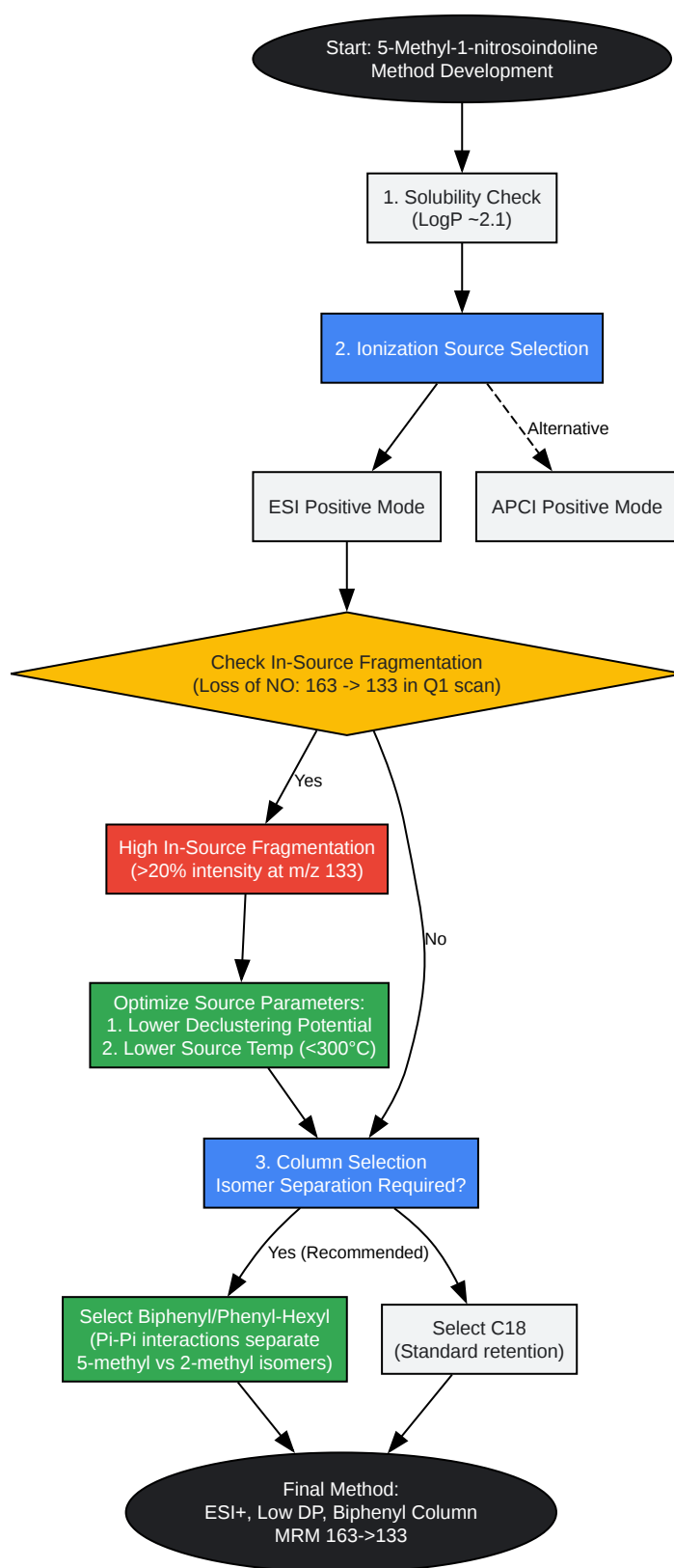
(Radical loss) | | | 163.2 | 118.1 | 25 - 28 | Qualifier 1 | Loss of

+

| | | 163.2 | 91.1 | 35 | Qualifier 2 | Tropylium ion formation |

Method Development Logic & Workflow

The following diagram illustrates the critical decision-making process for optimizing the detection of this specific NDSRI, highlighting the management of in-source fragmentation.



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Figure 1: Decision tree for NDSRI method development, emphasizing the mitigation of in-source fragmentation common in nitroso-indolines.

Validation & Quality Control

To ensure scientific integrity (E-E-A-T), the method must be validated against ICH Q2(R2) guidelines.

- Linearity: 0.5 ng/mL to 100 ng/mL ().
- Sensitivity (LOQ): Target ng/mL (corresponding to 0.02 ppm in API at 50 mg/mL loading).
- Recovery: 80-120% at LOQ, Medium, and High levels.
- Matrix Effect: Calculate Matrix Factor (MF). If $MF < 0.8$ or > 1.2 , switch to Deuterated Internal Standard or Standard Addition method.

Expert Tip - Isomer Differentiation: **5-Methyl-1-nitrosoindoline** has a structural isomer: 2-Methyl-1-nitrosoindoline (a common impurity in Indapamide).

- differentiation: These two will have identical MRM transitions (163->133).
- Resolution: They must be separated chromatographically. The Biphenyl column is critical here. The 2-methyl isomer (sterically hindered near the nitrogen) typically elutes earlier than the 5-methyl isomer on biphenyl phases due to differences in steric accessibility to the stationary phase -electrons.

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